

# Dimethyl 4,4'-disulfanediylidibenzoate: A Technical Overview

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## Compound of Interest

Compound Name: *Dimethyl 4,4'-disulfanediylidibenzoate*

Cat. No.: *B014627*

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CAS Number: 35190-68-2 Molecular Formula:  $C_{16}H_{14}O_4S_2$  Molecular Weight: 334.41 g/mol

This technical guide provides a summary of the available information on **Dimethyl 4,4'-disulfanediylidibenzoate**, a chemical compound with limited publicly accessible research data. This document is intended for researchers, scientists, and drug development professionals interested in the synthesis and potential applications of this molecule. Due to the scarcity of in-depth studies, this guide focuses on its chemical properties and a proposed synthetic route.

## Chemical and Physical Properties

The fundamental properties of **Dimethyl 4,4'-disulfanediylidibenzoate** are summarized in the table below. This data is compiled from various chemical suppliers and databases.

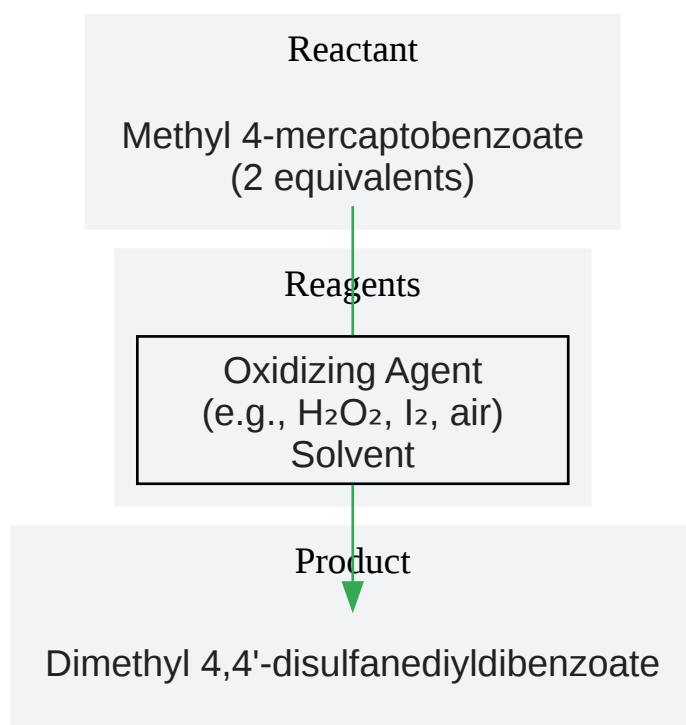
Property	Value	Reference(s)
IUPAC Name	dimethyl 4,4'-disulfanediylldibenzoate	[1]
Synonyms	Bis(4-carboMethoxyphenyl) Disulfide, 4,4'-Dithiodibenzoic Acid DiMethyl Ester, Bis-p-methoxycarbonyl-phenyl disulfide	
Physical Form	White Solid	[1]
Melting Point	116-119 °C or 125-126 °C	
Boiling Point (Predicted)	458.1 ± 30.0 °C	
Density (Predicted)	1.34 ± 0.1 g/cm <sup>3</sup>	
Storage Conditions	Sealed in dry, 2-8°C	[2]
Solubility	Chloroform (Sparingly), Ethyl Acetate (Slightly)	

## Synthesis

A detailed, peer-reviewed experimental protocol for the synthesis of **Dimethyl 4,4'-disulfanediylldibenzoate** is not readily available in the public domain. However, based on general principles of disulfide bond formation, a plausible synthetic route is the oxidation of its corresponding thiol precursor, Methyl 4-mercaptobenzoate.

## Proposed Synthetic Pathway

The synthesis would likely involve the oxidation of two molecules of Methyl 4-mercaptobenzoate to form the disulfide bridge. Various oxidizing agents can be employed for this type of transformation.



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**Caption:** Proposed synthesis of **Dimethyl 4,4'-disulfanediylidibenzoate**.

## General Experimental Considerations

A typical experimental protocol would involve dissolving Methyl 4-mercaptobenzoate in a suitable organic solvent. An oxidizing agent would then be added, potentially with a catalyst, and the reaction mixture would be stirred at a specific temperature for a set duration. The progress of the reaction would be monitored using techniques such as Thin Layer Chromatography (TLC). Upon completion, the product would be isolated through extraction and purified, likely by recrystallization or column chromatography.

## Biological Activity and Drug Development Applications

Currently, there is a significant lack of publicly available information regarding the biological activity of **Dimethyl 4,4'-disulfanediylidibenzoate**. No studies detailing its efficacy, mechanism of action, or potential therapeutic applications in drug development were identified during a

comprehensive literature search. Furthermore, no information on its interaction with any signaling pathways has been reported.

## Experimental Protocols

Detailed experimental protocols for the synthesis, purification, or biological evaluation of **Dimethyl 4,4'-disulfanediylldibenzoate** are not available in the peer-reviewed scientific literature.

## Conclusion

**Dimethyl 4,4'-disulfanediylldibenzoate** is a chemical compound for which basic chemical and physical data are available. While a general synthetic strategy can be proposed, specific, validated experimental protocols are lacking in the public domain. Most notably, there is a significant gap in the scientific literature concerning its biological activity and potential applications in research and drug development. This lack of data presents an opportunity for novel research to explore the properties and potential uses of this molecule. Researchers interested in this compound will likely need to undertake foundational studies to establish its synthesis, purification, and biological profile.

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## References

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